

# "N-(2-Aminoethyl)-1,3-propanediamine" storage and handling best practices

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## Compound of Interest

Compound Name: *N-(2-Aminoethyl)-1,3-propanediamine*

Cat. No.: B145443

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## Technical Support Center: N-(2-Aminoethyl)-1,3-propanediamine

This technical support center provides essential information for researchers, scientists, and drug development professionals on the proper storage and handling of **N-(2-Aminoethyl)-1,3-propanediamine**.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **N-(2-Aminoethyl)-1,3-propanediamine**?

A: **N-(2-Aminoethyl)-1,3-propanediamine** should be stored in a tightly closed container in a dry, cool, and well-ventilated place.<sup>[1][2]</sup> The recommended storage temperature is below +30°C.<sup>[3]</sup> It should be stored away from incompatible materials, heat, and sources of ignition.<sup>[4]</sup>

Q2: What personal protective equipment (PPE) is required when handling this compound?

A: When handling **N-(2-Aminoethyl)-1,3-propanediamine**, it is crucial to use appropriate personal protective equipment. This includes:

- Eye/Face Protection: Tightly fitting safety goggles or a face shield.<sup>[1][4]</sup>

- Skin Protection: Chemical-resistant gloves and impervious clothing.[1] A chemical-resistant protective suit, boots, and an apron may also be necessary depending on the scale of work.[2][4]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, a full-face respirator with an appropriate filter (e.g., type ABEK (EN14387)) should be used.[1]

Q3: What materials are incompatible with **N-(2-Aminoethyl)-1,3-propanediamine**?

A: This compound is incompatible with strong oxidizing agents, acids, acid anhydrides, and acid chlorides.[4] Contact with these substances should be avoided to prevent hazardous reactions.

Q4: Is **N-(2-Aminoethyl)-1,3-propanediamine** sensitive to air or moisture?

A: Yes, the material is hygroscopic.[4] Therefore, it is critical to keep the container tightly sealed to prevent moisture absorption from the air. Some sources also recommend storing it under an inert gas.[5]

## Troubleshooting Guide

Problem: The compound has changed color or appearance.

- Possible Cause: This could indicate contamination or degradation. Exposure to air, moisture, or incompatible materials can alter the compound's purity.
- Solution: Do not use the compound if its appearance has changed. Dispose of it according to your institution's hazardous waste disposal procedures. Review your storage and handling procedures to identify and correct any potential sources of contamination.

Problem: A spill has occurred.

- Solution:
  - Ensure the area is well-ventilated.
  - Wear appropriate personal protective equipment (PPE), including respiratory protection, chemical-resistant gloves, and safety goggles.

- Contain the spill using an inert absorbent material like sand or vermiculite.
- Collect the absorbed material into a suitable, closed container for disposal.
- Clean the spill area thoroughly.
- Dispose of the waste in accordance with local, state, and federal regulations.

## Quantitative Data Summary

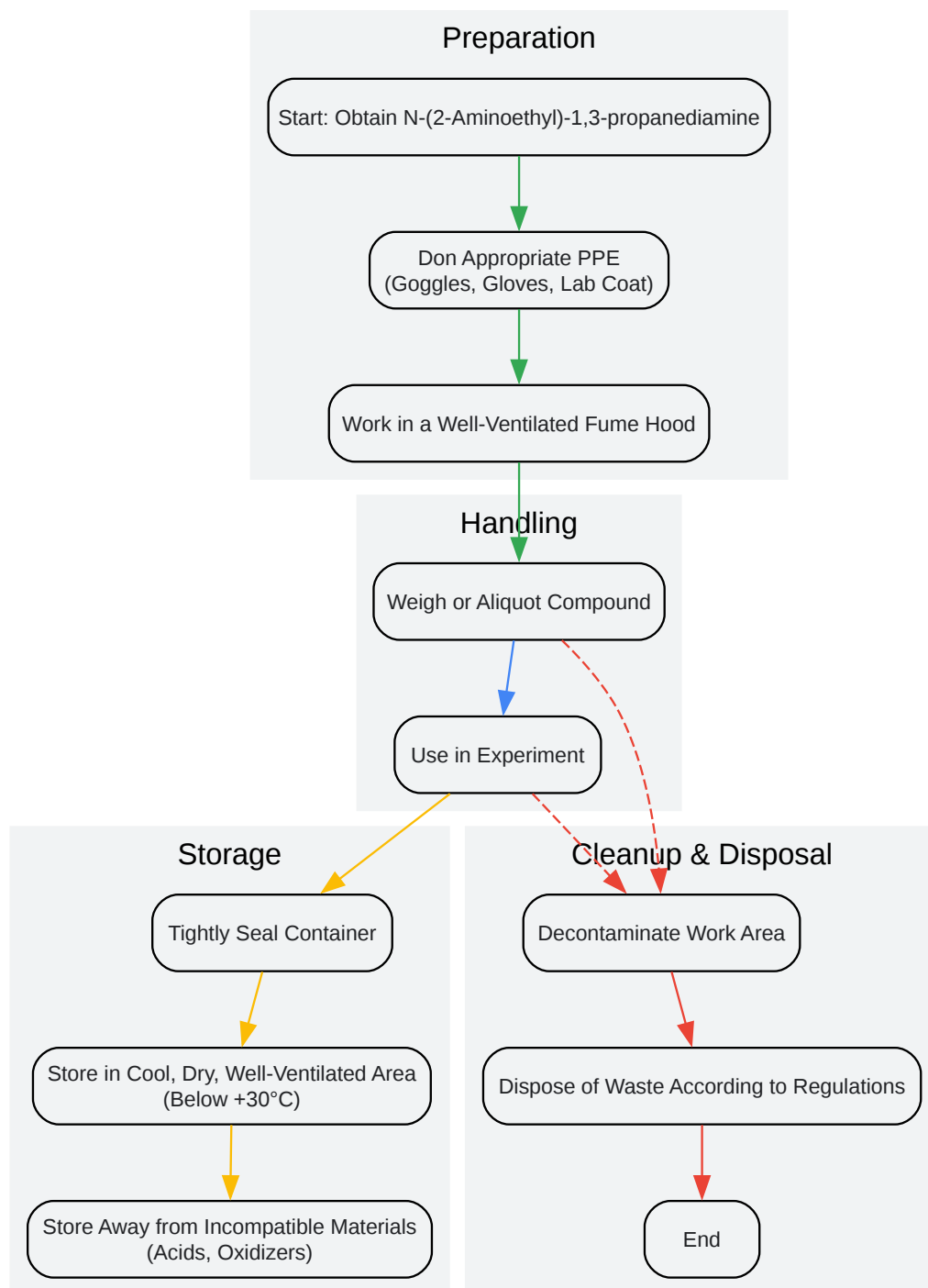
Parameter	Value	Reference
Storage Temperature	Below +30°C	[3]
Density	0.928 g/mL at 25°C	[1][6]
Refractive Index	n <sub>20/D</sub> 1.4815	[3][6]
Flash Point	97 °C (206.6 °F) - closed cup	[6]

## Experimental Protocols & Workflows

### Standard Handling and Storage Workflow

The following diagram outlines the best practices for the handling and storage of **N-(2-Aminoethyl)-1,3-propanediamine** in a laboratory setting.

## Standard Handling and Storage Workflow for N-(2-Aminoethyl)-1,3-propanediamine



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*Workflow for safe handling and storage.*

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